

Spin and parity of the Dysprosium-164 nucleus

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An In-depth Technical Guide on the Spin and Parity of the **Dysprosium-164** Nucleus

Introduction

Dysprosium-164 (^{164}Dy) is the most abundant stable isotope of dysprosium, with a natural abundance of 28.26%.^{[1][2]} As a well-deformed, even-even nucleus, it serves as a crucial subject for studies in nuclear structure, particularly for understanding collective excitations and the interplay between single-particle and collective degrees of freedom. The spin (total angular momentum) and parity (behavior of the wavefunction under spatial inversion) of its nuclear states are fundamental quantum numbers that characterize its structure. This guide provides a comprehensive overview of the spin and parity of ^{164}Dy , detailing experimental methodologies, presenting key data, and illustrating the theoretical frameworks used for its description.

Ground State and Excited States of ^{164}Dy

The ground state of an even-even nucleus like ^{164}Dy is characterized by the pairing of all protons and neutrons, resulting in a total angular momentum of zero.

Ground State Spin and Parity: $0^+ [2][3]$

The excited states of ^{164}Dy reveal a rich structure, including rotational bands built upon the ground state and various vibrational states. The energies, spins, and parities of these excited levels have been extensively studied through various nuclear reactions and decay spectroscopy.

Data Presentation: Adopted Levels for ^{164}Dy

The following table summarizes the adopted energy levels, spins, and parities for **Dysprosium-164** based on evaluated nuclear data.[\[4\]](#)[\[5\]](#) This data is crucial for validating theoretical models and understanding the nuclear structure.

Energy (keV)	Spin and Parity ($J\pi$)	Half-life
0.0	0 ⁺	Stable
73.39	2 ⁺	2.35 ns
242.9	4 ⁺	19.5 ps
500.5	6 ⁺	3.5 ps
761.8	2 ⁺	1.1 ps
828.6	3 ⁺	
864.1	0 ⁺	
915.9	4 ⁺	
976.9	2 ⁻	
995.0	5 ⁺	
1039.2	3 ⁻	
1084.0	8 ⁺	
1126.9	4 ⁻	
1234.5	6 ⁺	
1317.0	5 ⁻	
3159.1	1 ⁺	
3173.6	1 ⁺	

Note: This table presents a selection of the well-established lower-energy levels. For a complete and up-to-date listing, consulting the Evaluated Nuclear Structure Data File (ENSDF) is recommended.[\[4\]](#)[\[6\]](#)

Experimental Protocols for Determining Spin and Parity

The determination of nuclear spin and parity is a multi-step process that relies on a combination of experimental techniques. The primary methods involve populating the nuclear states of interest and then analyzing the properties of the subsequent electromagnetic radiation (gamma rays) or emitted particles.

Population of Excited States

Excited states in ^{164}Dy can be populated through several mechanisms:

- Coulomb Excitation: This technique uses the electromagnetic interaction between a projectile nucleus and the target nucleus (^{164}Dy) to induce transitions to excited states without the complication of nuclear forces.[7][8][9] It is particularly effective for studying collective states. The probability of exciting a given state is directly related to the electromagnetic matrix elements, which are sensitive to the spin and parity of the connected levels.[9]
- Nuclear Reactions:
 - Neutron Capture: The $^{163}\text{Dy}(n,\gamma)^{164}\text{Dy}$ reaction involves bombarding a ^{163}Dy target with thermal or resonant neutrons. The capture of a neutron forms ^{164}Dy in a highly excited state, which then de-excites by emitting a cascade of gamma rays, populating a wide range of lower-lying states.[10]
 - Stripping Reactions: Reactions like $^{163}\text{Dy}(d,p)^{164}\text{Dy}$ involve the transfer of a neutron to the target nucleus.[11] The angular distribution of the outgoing protons and the properties of the coincident gamma rays provide information about the angular momentum transferred and thus the spin and parity of the final state.
- Beta Decay: The decay of parent isotopes like ^{164}Ho and ^{164}Tb can populate levels in ^{164}Dy . [3] The selection rules for beta decay (Fermi and Gamow-Teller transitions) constrain the possible spin and parity changes between the parent and daughter states.

Gamma-Ray Spectroscopy

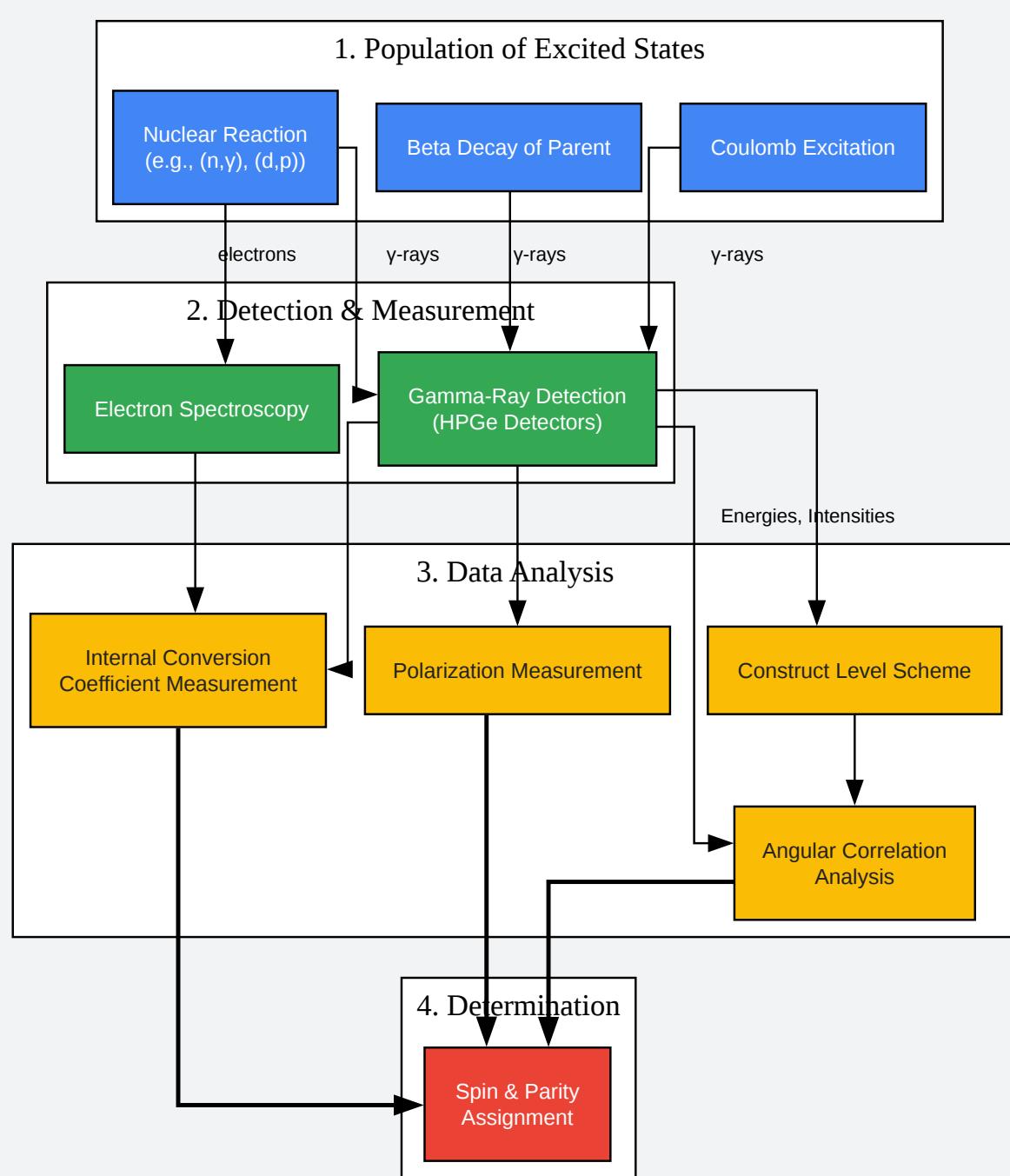
Once populated, the excited states de-excite, primarily through the emission of gamma rays. The analysis of these gamma rays is central to determining spin and parity.

- **Methodology:** High-purity germanium (HPGe) detectors are used to measure the energy and intensity of the emitted gamma rays with high precision.[\[7\]](#)[\[12\]](#) By identifying the energies of gamma-ray transitions, a level scheme can be constructed.
- **Angular Correlations:** The measurement of the angular correlation between successively emitted gamma rays provides information on the spins of the involved levels and the multipolarity of the transitions.
- **Internal Conversion Coefficients:** The de-excitation can also proceed via internal conversion, where the excitation energy is transferred to an atomic electron. Measuring the ratio of internal conversion electrons to gamma rays gives the internal conversion coefficient. This coefficient is highly dependent on the transition energy, multipolarity (and thus the change in spin and parity), and atomic number.[\[11\]](#)
- **Gamma-Ray Polarization:** Measuring the linear polarization of the emitted gamma rays can help distinguish between electric and magnetic transitions, further constraining parity assignments.

Mandatory Visualization

Experimental Workflow

The following diagram illustrates a typical experimental workflow for determining the spin and parity of nuclear levels.

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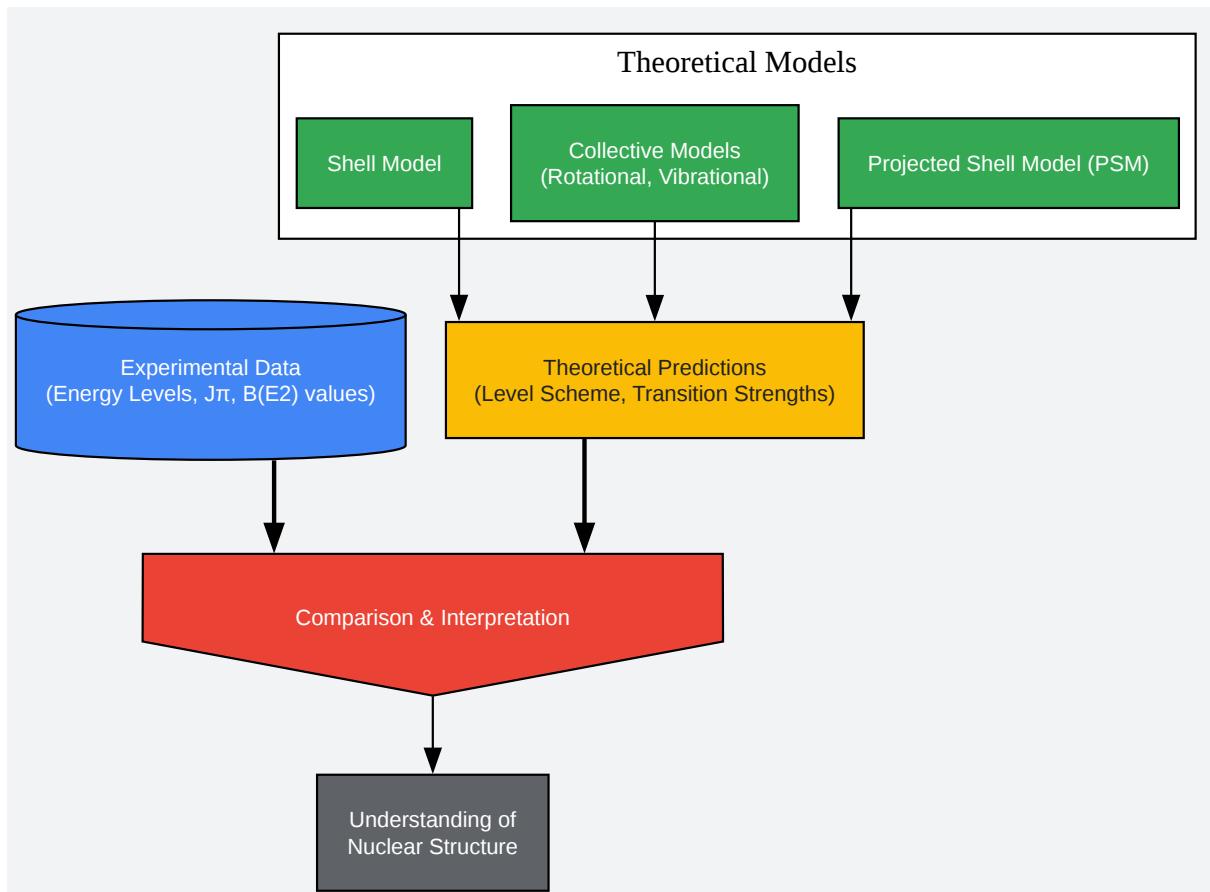
Caption: Workflow for Spin and Parity Determination.

Theoretical Framework

The experimental data for ^{164}Dy are interpreted within the framework of nuclear models. These models provide a theoretical understanding of the observed level structure and allow for predictions of nuclear properties.

- The Shell Model: This model is fundamental to understanding nuclear structure. It describes the nucleus in terms of nucleons (protons and neutrons) occupying quantized energy levels or "shells".^{[13][14]} For an even-even nucleus like ^{164}Dy , the ground state has $J\pi = 0^+$ because all nucleons are paired. The properties of excited states are determined by the configuration of the valence (unpaired) nucleons.^[14]
- Collective Models: For a deformed nucleus like ^{164}Dy , collective models are essential. These models describe the nucleus as a whole, exhibiting rotational and vibrational modes of excitation.
- Projected Shell Model (PSM): This model provides a bridge between the single-particle shell model and collective motion.^{[15][16]} It is particularly successful in describing the properties of high-spin states and phenomena like back-bending, where the nuclear moment of inertia changes abruptly with rotational frequency.^{[15][16]}

The following diagram illustrates the relationship between theoretical models and experimental data.



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Caption: Interplay of Theory and Experiment.

Conclusion

The spin and parity of the ground and excited states of **Dysprosium-164** have been well-established through decades of experimental work, primarily utilizing gamma-ray spectroscopy following nuclear reactions and decay. The ground state is confirmed to be 0^+ , consistent with its even-even nature. The structure of its excited states provides a rich testing ground for nuclear models that seek to describe the complex interplay of single-particle and collective behavior in deformed, heavy nuclei. The continued refinement of experimental techniques and theoretical models will further deepen our understanding of the nuclear structure of ^{164}Dy and its neighbors in the nuclear chart.

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